

# 4-Bromobenzamide CAS number and physical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Bromobenzamide

Cat. No.: B181206

[Get Quote](#)

## 4-Bromobenzamide: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the chemical compound **4-Bromobenzamide**, including its CAS number, core physical properties, detailed experimental protocols for its synthesis, and an overview of its relevance in biological signaling pathways.

## Core Data Presentation

### Chemical Identifiers

Identifier	Value
CAS Number	698-67-9[1][2][3][4]
Molecular Formula	C7H6BrNO[1][2][3]
IUPAC Name	4-bromobenzamide[3]
Synonyms	p-Bromobenzamide, Benzamide, 4-bromo-[2]

## Physicochemical Properties

Property	Value	Source
Molecular Weight	200.03 g/mol [1][4][5]	ChemScene, Sigma-Aldrich, gsrs
Melting Point	190-193 °C	Sigma-Aldrich
Appearance	White to off-white crystalline powder[2]	Guidechem
Solubility	Sparingly soluble in water (1.1 g/L at 25°C)[2]	Guidechem
pKa	15.71 ± 0.50 (Predicted)[2]	Guidechem

## Experimental Protocols

A common and effective method for the synthesis of **4-Bromobenzamide** is the conversion of a 4-bromobenzoyl chloride to a primary amide.

### Synthesis of 4-Bromobenzamide from 4-Bromobenzoyl Chloride[7]

Materials:

- 4-Bromobenzoyl chloride
- Concentrated ammonium hydroxide
- Dichloromethane (DCM)
- Deionized water
- Ice bath

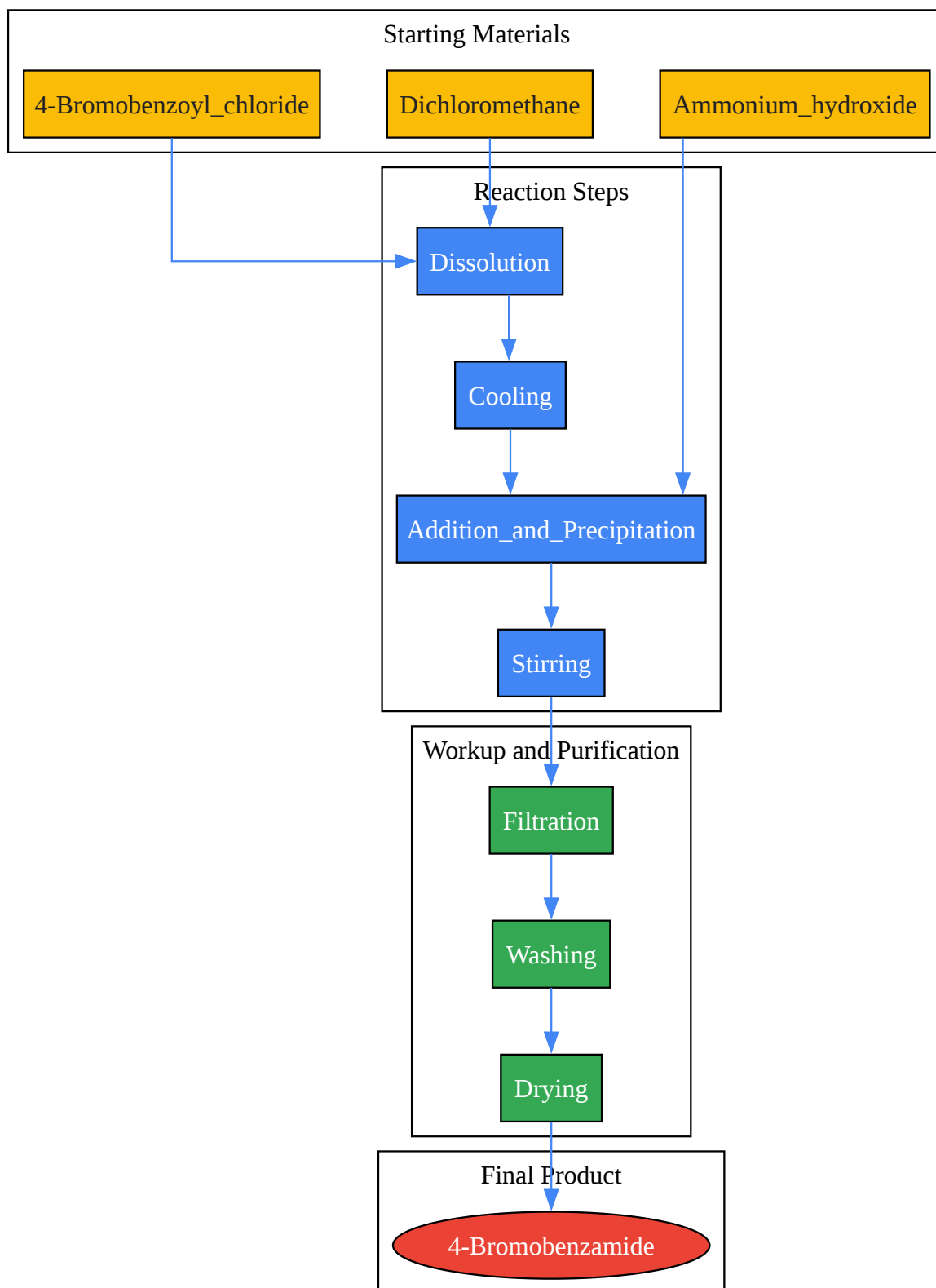
Procedure:

- Dissolve 4-bromobenzoyl chloride in dichloromethane in a suitable flask.
- Cool the flask in an ice bath to lower the temperature of the solution.

- Slowly add concentrated ammonium hydroxide dropwise to the stirred solution. A white precipitate of **4-bromobenzamide** will form.
- Continue stirring the mixture for an additional 15-30 minutes after the addition of ammonium hydroxide is complete.
- Filter the solid product under vacuum.
- Wash the collected solid with cold deionized water.
- Dry the final product in a vacuum oven to obtain pure **4-Bromobenzamide**.

## Mandatory Visualizations

### Experimental Workflow: Synthesis of 4-Bromobenzamide

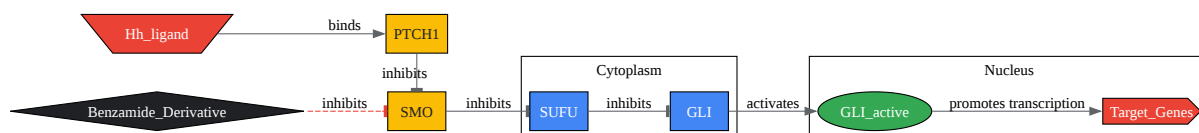


[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **4-Bromobenzamide**.

## Signaling Pathway: Hedgehog Signaling Inhibition by Benzamide Derivatives

While **4-Bromobenzamide** itself is a versatile building block, its derivatives have been studied for their potential to inhibit critical biological pathways, such as the Hedgehog (Hh) signaling pathway, which is implicated in various forms of cancer.[6][7][8][9]



[Click to download full resolution via product page](#)

Caption: Inhibition of the Hedgehog signaling pathway by benzamide derivatives.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemscene.com [chemscene.com]
- 2. Page loading... [wap.guidechem.com]
- 3. B24348.04 [thermofisher.com]
- 4. 4-Bromobenzamide 97 698-67-9 [sigmaaldrich.com]
- 5. GSRS [gsrs.ncats.nih.gov]
- 6. Synthesis of 2-methoxybenzamide derivatives and evaluation of their hedgehog signaling pathway inhibition - RSC Advances (RSC Publishing) DOI:10.1039/D1RA00732G [pubs.rsc.org]

- 7. [pdfs.semanticscholar.org](https://pdfs.semanticscholar.org) [[pdfs.semanticscholar.org](https://pdfs.semanticscholar.org)]
- 8. Discovery of novel 4-(2-pyrimidinylamino)benzamide derivatives as highly potent and orally available hedgehog signaling pathway inhibitors - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 9. Synthesis of 2-methoxybenzamide derivatives and evaluation of their hedgehog signaling pathway inhibition - RSC Advances (RSC Publishing) [[pubs.rsc.org](https://pubs.rsc.org)]
- To cite this document: BenchChem. [4-Bromobenzamide CAS number and physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b181206#4-bromobenzamide-cas-number-and-physical-properties>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)